

# CAS number 2497-21-4 physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Hexen-3-one

Cat. No.: B1236432

[Get Quote](#)

An In-Depth Technical Guide to 2,2'-Methylenebis(6-tert-butyl-4-methylphenol) (CAS No. 119-47-1)

This guide provides a comprehensive overview of the physical and chemical properties, synthesis, and potential biological activities of 2,2'-Methylenebis(6-tert-butyl-4-methylphenol), a compound of interest to researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

2,2'-Methylenebis(6-tert-butyl-4-methylphenol) is a synthetic antioxidant. Its primary function is to inhibit oxidation and is used in various industrial applications. The physical and chemical properties are summarized below.

Property	Value
CAS Number	119-47-1
Molecular Formula	C23H32O2
Molecular Weight	340.50 g/mol
Appearance	White powder[1]
Odor	Slight phenol odor[1]
Melting Point	123-127 °C[1][2][3][4]
Boiling Point	428.6 ± 40.0 °C at 760 mmHg[2]
Density	1.04-1.07 g/cm <sup>3</sup> [1][5]
Solubility	Soluble in oxygen and aromatic solvents.[5][6] Practically insoluble in water.[7]
Vapor Pressure	<1 hPa[7]
Flash Point	185 °C[5][7]
Autoignition Temp.	350 °C[7]
LogP	6.25[5]

## Experimental Protocols

### Synthesis of 2,2'-Methylenebis(6-tert-butyl-4-methylphenol)

A common method for the synthesis of this compound involves the reaction of 2,6-di-tert-butyl-4-methylphenol with methylal in the presence of an acid catalyst.

Procedure:

- 220 g (1 g-mol) of 2,6-di-tert-butyl-4-methylphenol and 2.2 g of concentrated sulfuric acid are charged into a reactor.[8]
- The mixture is heated to 120 °C.[8]

- 76 g (1.0 g-mol) of methylal is fed into the reactor over a period of 1 hour.[8]
- The reaction mass is then processed to isolate the final product.[8]
- Unreacted methylal and 2,6-di-tert-butyl-4-methylphenol can be recycled.[8]

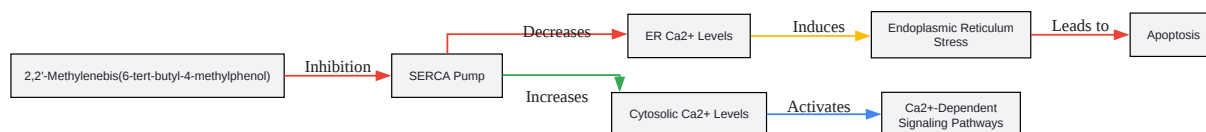
This process yields 2,2'-Methylenebis(6-tert-butyl-4-methylphenol) with high purity.[8]

## Biological Activity and Signaling

While primarily used as an industrial antioxidant, some studies have investigated the biological effects of 2,2'-Methylenebis(6-tert-butyl-4-methylphenol). Research has explored its toxicological profile, including acute, subchronic, and chronic toxicity in rats. There is also evidence suggesting it may inhibit the sarcoplasmic and endoplasmic reticulum  $\text{Ca}^{2+}$  ATPase (SERCA) pump.[2][3]

## Hypothesized SERCA Pump Inhibition Pathway

The following diagram illustrates a simplified, hypothesized pathway of how 2,2'-Methylenebis(6-tert-butyl-4-methylphenol) might interact with the SERCA pump, leading to downstream cellular effects.



[Click to download full resolution via product page](#)

Caption: Hypothesized pathway of SERCA pump inhibition.

## Safety Information

2,2'-Methylenebis(6-tert-butyl-4-methylphenol) is classified with the GHS08 pictogram, indicating it may pose health hazards.[7] It is suspected of damaging fertility.[9][10] Appropriate

personal protective equipment, including gloves, eye shields, and a dust mask, should be used when handling this compound. It should be stored in a locked, well-ventilated area.[9][10]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chembk.com [chembk.com]
- 2. CAS#:119-47-1 | 2,2'-Methylenebis(6-tert-butyl-4-methylphenol) | Chemsrce [chemsrc.com]
- 3. 2,2'-Methylenebis(6-tert-butyl-4-methylphenol) 2,2'-Methylenebis(6-tert-butyl-p-cresol) 119-47-1 [sigmaaldrich.com]
- 4. 2,2'-Methylenebis(6-tert-butyl-4-methylphenol) | 119-47-1 [sigmaaldrich.com]
- 5. echemi.com [echemi.com]
- 6. 2,2'-Methylenebis(4-methyl-6-tert-butylphenol) | C<sub>23</sub>H<sub>32</sub>O<sub>2</sub> | CID 8398 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2,2'-Methylenebis(4-methyl-6-tert-butylphenol) for synthesis 119-47-1 [sigmaaldrich.com]
- 8. prepchem.com [prepchem.com]
- 9. cdn.chemservice.com [cdn.chemservice.com]
- 10. 2,2'-Methylenebis(4-methyl-6-tert-butylphenol) CAS 119-47-1 | 818447 [merckmillipore.com]
- To cite this document: BenchChem. [CAS number 2497-21-4 physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1236432#cas-number-2497-21-4-physical-and-chemical-properties\]](https://www.benchchem.com/product/b1236432#cas-number-2497-21-4-physical-and-chemical-properties)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)